

# The Solubility Profile of Sulfaquinoxaline-d4 in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: Sulfaquinoxaline-d4

Cat. No.: B12414085

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of **Sulfaquinoxaline-d4** in various organic solvents. The information presented is crucial for researchers and professionals involved in the development of drug formulations, analytical method development, and pharmacokinetic studies.

Disclaimer: Quantitative solubility data for the deuterated compound, **Sulfaquinoxaline-d4**, is not readily available in published literature. The data presented in this guide is for the non-deuterated form, Sulfaquinoxaline. It is scientifically reasonable to assume that the solubility of **Sulfaquinoxaline-d4** is very similar to that of Sulfaquinoxaline, as the substitution of four hydrogen atoms with deuterium atoms results in a negligible change in the overall physicochemical properties of the molecule. This assumption should be taken into consideration when utilizing the provided data.

## Quantitative Solubility Data

The solubility of Sulfaquinoxaline in a selection of common organic solvents is summarized in the table below. This data has been compiled from various scientific sources to provide a comparative overview.

Solvent	Sulfaquinoxaline Solubility	Sulfaquinoxaline Sodium Salt Solubility
Dimethyl Sulfoxide (DMSO)	$\geq$ 200 mg/mL (665.91 mM)[1]	64 mg/mL (198.56 mM)[2]
Acetone	4,300 mg/L[3][4]	Not Available
95% Ethanol	730 mg/L[3][4]	< 1 mg/mL[2]
Methanol	Slightly Soluble[5]	Not Available
Water	7.5 mg/L (at pH 7)[3][4]	64 mg/mL[2]

Note: ">" indicates that the solubility is at least the specified value, but the saturation point was not determined. "Slightly Soluble" is a qualitative description indicating low solubility.

## Experimental Protocol: Determination of Equilibrium Solubility via the Shake-Flask Method

The shake-flask method is a widely recognized and reliable technique for determining the equilibrium solubility of a compound.[6] The following protocol outlines the key steps for determining the solubility of **Sulfaquinoxaline-d4** in an organic solvent of interest.

### 2.1. Materials and Equipment:

- **Sulfaquinoxaline-d4** (solid form)
- Selected organic solvent (analytical grade)
- Glass vials or flasks with screw caps
- Orbital shaker or rotator with temperature control
- Analytical balance
- Centrifuge
- Syringe filters (e.g., 0.22  $\mu$ m pore size)

- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or other appropriate analytical instrumentation for quantification.
- Volumetric flasks and pipettes

## 2.2. Procedure:

- **Preparation of Supersaturated Solutions:** Add an excess amount of solid **Sulfaquinoxaline-d4** to a series of vials containing a known volume of the selected organic solvent. The presence of undissolved solid material at the end of the experiment is crucial to ensure that equilibrium has been reached.
- **Equilibration:** Seal the vials and place them in an orbital shaker set to a constant temperature (e.g., 25 °C or 37 °C) and agitation speed (e.g., 150 rpm). Allow the samples to equilibrate for a sufficient period, typically 24 to 72 hours, to ensure that the dissolution has reached a steady state.
- **Phase Separation:** After equilibration, remove the vials from the shaker and allow the undissolved solid to settle. To separate the saturated solution from the excess solid, either centrifuge the vials at a high speed or filter the supernatant using a syringe filter. This step must be performed carefully to avoid disturbing the equilibrium.
- **Quantification:** Accurately dilute an aliquot of the clear, saturated solution with the same organic solvent to a concentration that falls within the linear range of the analytical method. Analyze the diluted sample using a validated HPLC method or another suitable quantitative technique to determine the concentration of **Sulfaquinoxaline-d4**.
- **Data Analysis:** Calculate the solubility of **Sulfaquinoxaline-d4** in the organic solvent from the determined concentration and the dilution factor. The experiment should be performed in triplicate to ensure the reproducibility of the results.

## Visualization of the Experimental Workflow

The following diagram illustrates the logical workflow for determining the solubility of **Sulfaquinoxaline-d4** using the shake-flask method.

Caption: Workflow for Solubility Determination.

This guide provides foundational information for the handling and application of **Sulfaquinoxaline-d4** in a research and development setting. Accurate solubility data is a critical parameter that influences various stages of the drug development pipeline, from initial screening to final formulation.

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